

Trifluoro-L-leucine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: TFLA

Cat. No.: B044063

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Trifluoro-L-leucine (TFL) is a synthetic, fluorinated analog of the essential amino acid L-leucine. The substitution of the three hydrogen atoms on the terminal methyl groups of the isobutyl side chain with fluorine atoms imparts unique chemical and biological properties, making it a valuable tool in various scientific disciplines, particularly in protein engineering, drug discovery, and metabolic research. This guide provides a detailed examination of the structure, properties, and applications of trifluoro-L-leucine.

Chemical Structure and Nomenclature

Trifluoro-L-leucine is systematically known as (2S)-2-amino-4-(trifluoromethyl)pentanoic acid. Its chemical structure is characterized by a chiral center at the alpha-carbon, typical of L-amino acids, and a trifluoromethyl group at the terminal end of its isobutyl side chain.

Key Structural Features:

- Asymmetric Center:** The α -carbon (C2) is chiral, resulting in two stereoisomers: L-trifluoroleucine and D-trifluoroleucine. The L-isomer is the biologically relevant form.
- Trifluoromethyl Group:** The $-\text{CF}_3$ group is a highly electronegative and lipophilic moiety that significantly alters the electronic and steric properties of the molecule compared to its non-fluorinated counterpart, L-leucine.

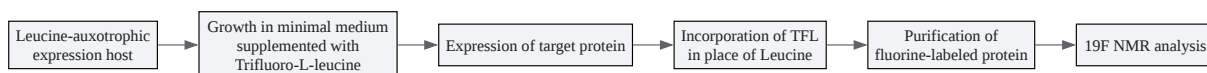
Physicochemical Properties

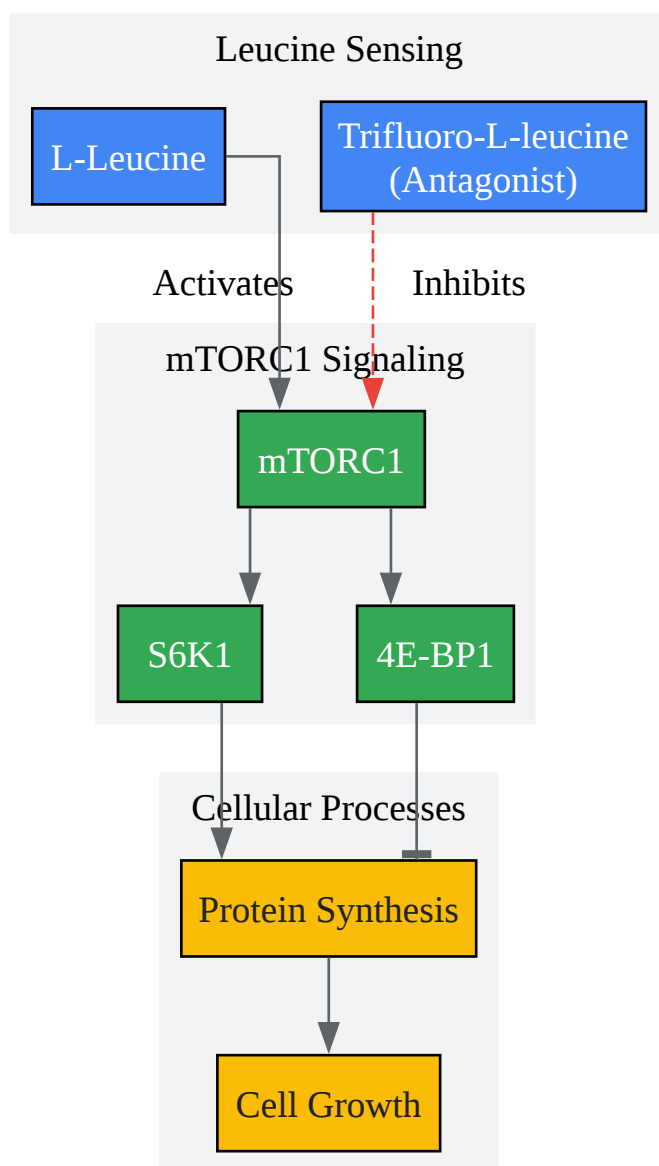
The introduction of the trifluoromethyl group significantly influences the physicochemical properties of L-leucine. These properties are crucial for its behavior in biological systems and its applications in experimental research.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ F ₃ NO ₂	
Molecular Weight	185.14 g/mol	
Appearance	White to off-white powder	
Melting Point	235 °C	
Optical Rotation	[α] _D ²⁰ -13.5±1.5°, c = 1% in H ₂ O	
CAS Number	17755-23-4	
IUPAC Name	(2S)-2-amino-4-(trifluoromethyl)pentanoic acid	

Synthesis and Characterization

The synthesis of trifluoro-L-leucine typically involves multi-step chemical reactions, starting from commercially available precursors. A general synthetic approach is outlined below.





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References

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